

Brimonidine-d4 in ophthalmic solution analysis

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Compound of Interest

Compound Name: *Brimonidine-d4*

Cat. No.: *B10788563*

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Brimonidine-d4 in Ophthalmic Solution: An Application Note for Quantitative Analysis by LC-MS/MS

For Researchers, Scientists, and Drug Development Professionals

Introduction

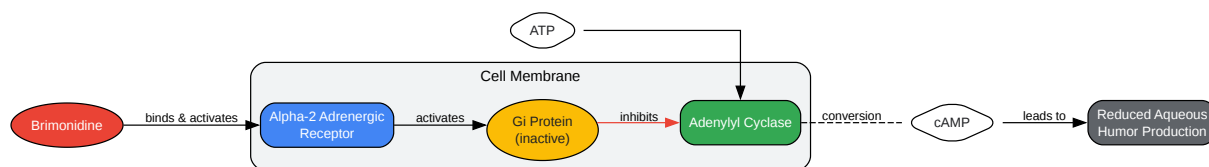
Brimonidine is a selective alpha-2 adrenergic agonist used in ophthalmic solutions to lower intraocular pressure in patients with open-angle glaucoma or ocular hypertension.[1]

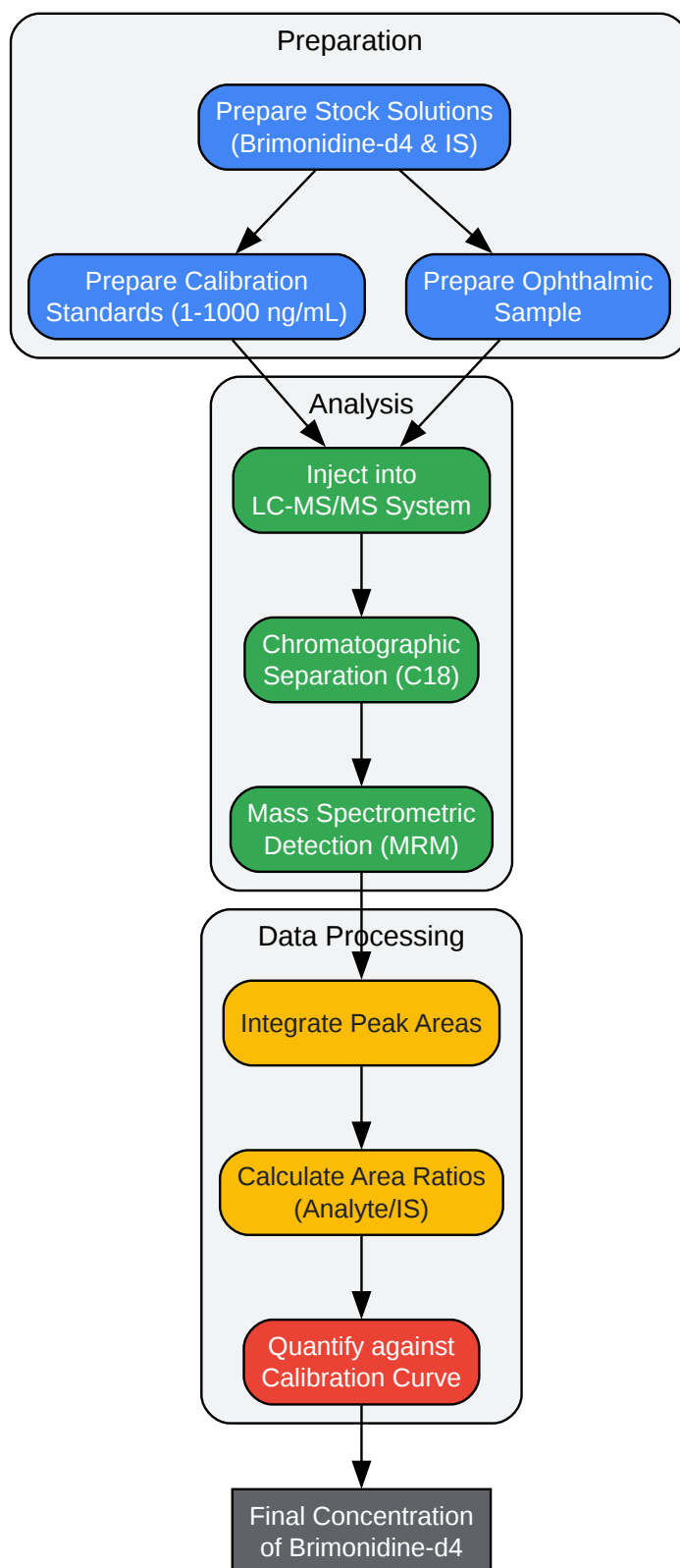
Deuterated analogs of active pharmaceutical ingredients (APIs), such as **Brimonidine-d4**, are critical reference standards for pharmacokinetic studies and are used as internal standards in bioanalytical methods to ensure accuracy and precision. This application note provides a detailed protocol for the quantitative analysis of **Brimonidine-d4** in a simulated ophthalmic solution using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The methodology is adapted from validated methods for the analysis of Brimonidine, demonstrating a robust approach for the quantification of the deuterated isotope.[2][3]

Principle of Action

Brimonidine exerts its therapeutic effect by binding to and activating alpha-2 adrenergic receptors in the eye.[1] This activation initiates a Gi-coupled signaling cascade, which leads to the inhibition of the enzyme adenylyl cyclase.[1] The subsequent reduction in cyclic AMP (cAMP) levels decreases the production of aqueous humor and increases its uveoscleral outflow, thereby lowering intraocular pressure.[1]

Brimonidine Signaling Pathway





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